

Proper Disposal Procedures for Methadone

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Compound of Interest

Compound Name: MethADP

Cat. No.: B605492

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Disclaimer: The following information is provided for laboratory and research professionals. It is based on the high probability that the query "**MethADP**" was a typographical error for "Methadone." Methadone is a potent synthetic opioid and a DEA Schedule II controlled substance.[1] All handling and disposal procedures must be in strict accordance with local, state, and federal regulations. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Essential Safety and Logistical Information

Methadone hydrochloride is a white or off-white crystalline powder that is fatal if swallowed and may cause drowsiness or dizziness.[2][3] It is also suspected of causing genetic defects and of damaging fertility or the unborn child.[2] Due to its hazardous nature, stringent safety protocols must be followed during handling and disposal.

Immediate Safety Precautions:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including gloves, protective clothing, and eye/face protection.[2][4] In case of insufficient ventilation or when handling the powder, use a NIOSH/MSHA approved respirator.[5]
- **Handling:** Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2] Wash hands and any exposed skin thoroughly after handling.[4] Do not eat, drink, or smoke when using this product.[4]
- **Storage:** Store in a locked, well-ventilated place in a tightly closed, light-resistant container.[4]

Logistical and Disposal Plans: The primary methods for the disposal of methadone from a laboratory setting are through a licensed hazardous waste contractor or via a DEA-registered reverse distributor. For trace amounts or in specific situations where such services are not immediately available, chemical neutralization may be an option, but this should only be performed by trained personnel and in accordance with institutional guidelines.

Quantitative Data for Methadone Hydrochloride

Property	Value	Source
Chemical Formula	C ₂₁ H ₂₈ ClNO	[3]
Molecular Weight	345.89 g/mol	[3]
CAS Number	1095-90-5	[2][6]
Melting Point	233-235 °C (451.4-455 °F)	[1]
Appearance	White or off-white crystalline powder	[3]
Solubility in Water	12 g/100 mL	[1]
Oral LD ₅₀ (Rat)	Data not available in the provided search results.	

Detailed Disposal Protocol

This protocol outlines the step-by-step procedure for the disposal of methadone in a laboratory setting. This is a general guideline and must be adapted to comply with all applicable regulations and institutional policies.

1. Initial Assessment and Segregation:

- Identify all methadone waste streams, including pure compound, contaminated labware (e.g., vials, pipette tips), and solutions.
- Segregate methadone waste from other chemical waste streams to ensure proper handling and disposal.
- For expired or unused stock, ensure it is clearly labeled and stored securely until disposal.[7]

2. Waste Collection and Labeling:

- Collect all solid methadone waste in a designated, leak-proof, and clearly labeled hazardous waste container.
- The label should include the words "Hazardous Waste," the name "Methadone," and any other information required by your institution and local regulations.
- Aqueous solutions containing methadone should be collected in a separate, compatible, and clearly labeled hazardous waste container.

3. Contacting Environmental Health and Safety (EHS):

- Once the waste container is full or ready for disposal, contact your institution's EHS department.
- Provide them with an accurate inventory of the waste, including the amount and concentration of methadone.
- EHS will arrange for the pickup and disposal of the waste through a licensed hazardous waste contractor.

4. Documentation:

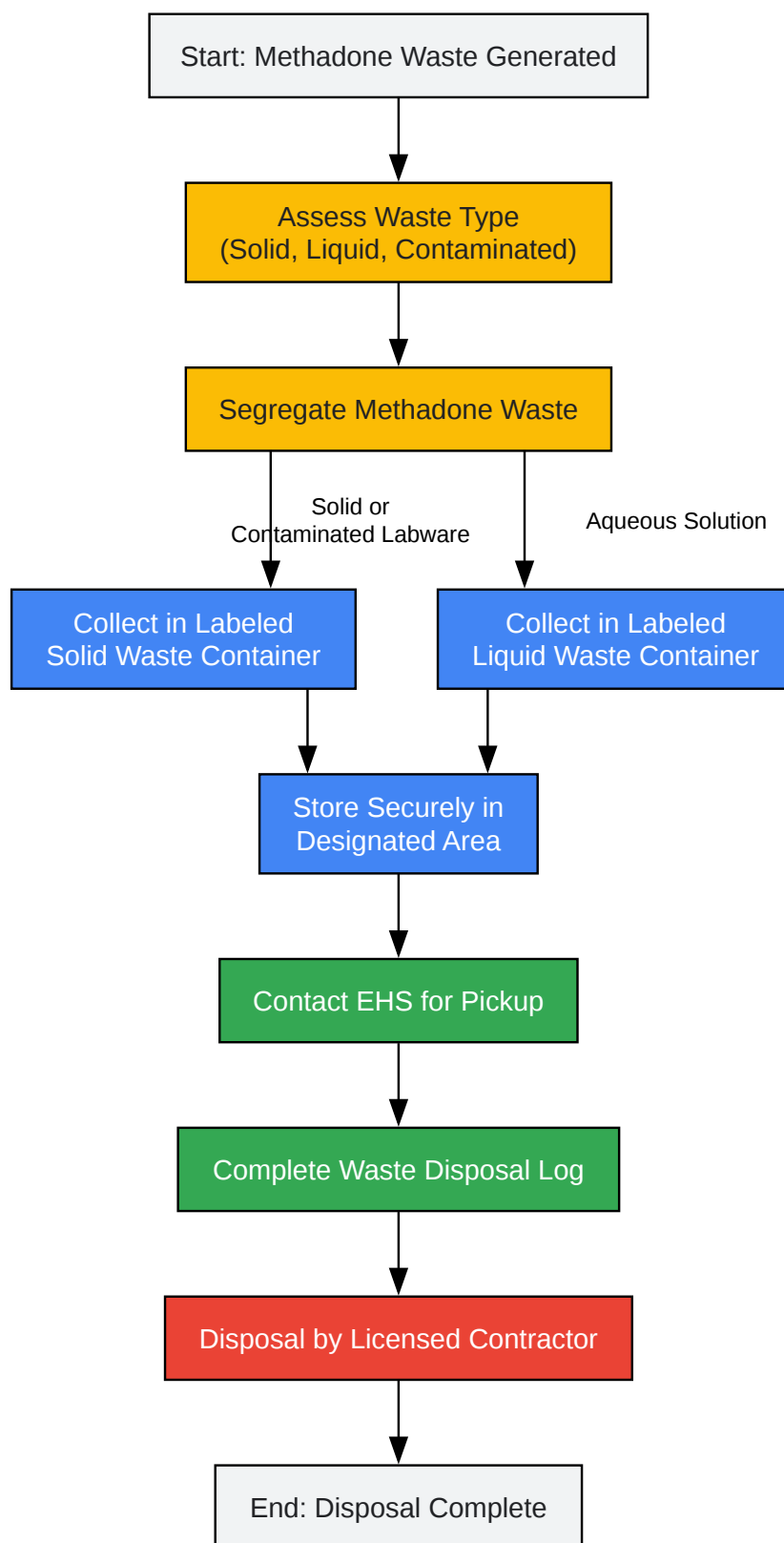
- Maintain a detailed log of all methadone waste generated and disposed of. This log should include the date, quantity, and method of disposal.
- These records are crucial for regulatory compliance, especially for DEA-controlled substances.

5. Emergency Spill Procedures:

- In the event of a spill, evacuate the area and prevent access.
- Avoid generating dust.^[4]
- Wear appropriate PPE, including respiratory protection.

- For small spills, carefully scoop the material into a labeled hazardous waste container.
- For larger spills, contact your institution's EHS or emergency response team immediately.

Visual Workflow for Methadone Disposal



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Caption: Logical workflow for the proper disposal of Methadone in a laboratory setting.

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